

Technical Support Center: Synthesis of 3-(Methylcarbamoyl)-5-nitrophenylboronic acid

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Compound of Interest

Compound Name: 3-(Methylcarbamoyl)-5-nitrophenylboronic acid

Cat. No.: B1452188

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Welcome to the technical support resource for the synthesis of **3-(Methylcarbamoyl)-5-nitrophenylboronic acid**. This guide, designed for researchers and drug development professionals, provides in-depth troubleshooting advice and answers to frequently asked questions. As Senior Application Scientists, we aim to combine technical accuracy with practical, field-tested insights to help you navigate the challenges of this synthesis.

PART 1: Frequently Asked Questions (FAQs)

This section addresses common conceptual questions about the synthesis and properties of **3-(Methylcarbamoyl)-5-nitrophenylboronic acid**.

Q1: What is the most common and reliable method for synthesizing 3-(Methylcarbamoyl)-5-nitrophenylboronic acid?

The most prevalent and robust method for synthesizing **3-(Methylcarbamoyl)-5-nitrophenylboronic acid** is the Miyaura borylation reaction.^[1] This palladium-catalyzed cross-coupling reaction utilizes the corresponding aryl halide, 3-bromo-5-nitro-N-methylbenzamide, as the starting material and a diboron reagent, most commonly bis(pinacolato)diboron (B_2pin_2), to install the boronic acid group (in a protected ester form).^{[1][2]} The resulting boronic ester is then hydrolyzed during the workup to yield the final boronic acid. The reaction is favored for its

mild conditions and high tolerance for various functional groups, including the amide and nitro groups present in the target molecule.[3][4]

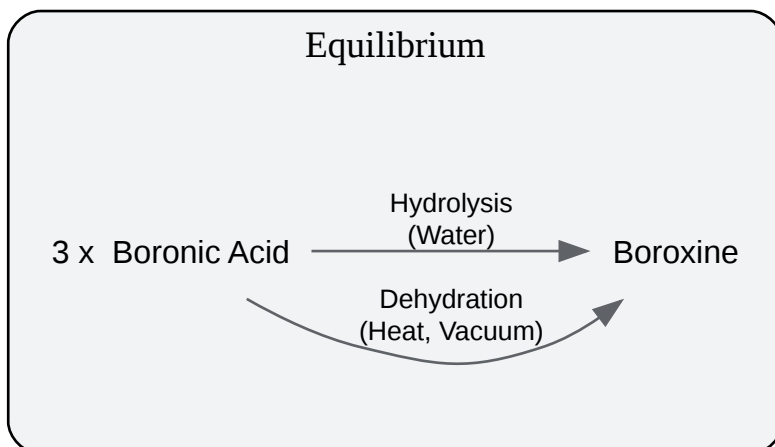
3-bromo-5-nitro-
N-methylbenzamide

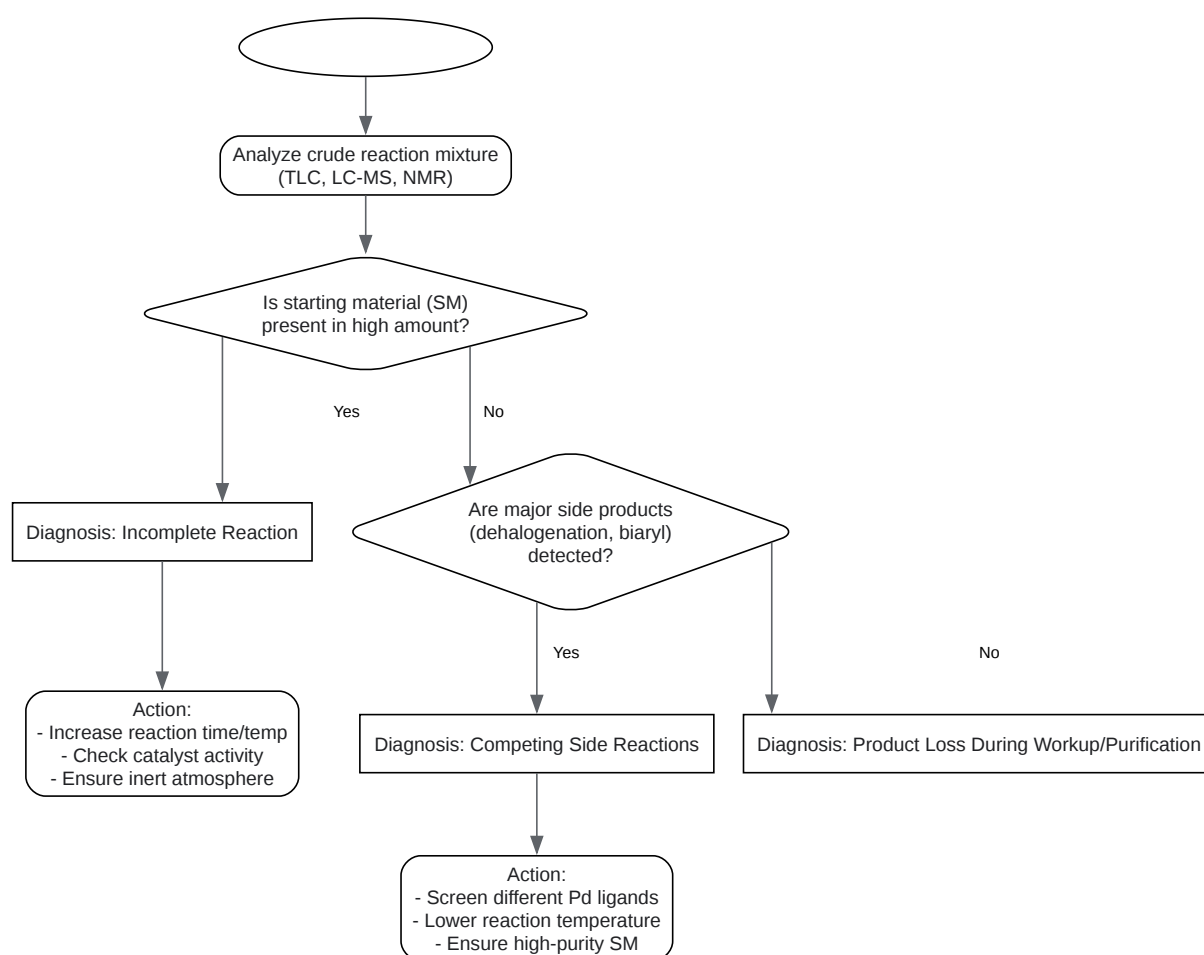
Reagents: Bis(pinacolato)diboron (B₂pin₂) Pd Catalyst (e.g., PdCl₂(dppf)) Base (e.g., KOAc) Solvent (e.g., Dioxane)

Miyaura Borylation

Boronic Ester Intermediate

Workup: Aqueous Acid (Hydrolysis)

$3 \times \text{H}_2\text{O}$ 



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